"N3-[(Tetrahydro-2-furanyl)methyl]uridine" stability and storage issues

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Compound of Interest		
Compound Name:	N3-[(Tetrahydro-2-furanyl)methyl]uridine	
Cat. No.:	B12386950	Get Quote

Technical Support Center: N3-[(Tetrahydro-2-furanyl)methyl]uridine

Disclaimer: Specific stability and storage data for **N3-[(Tetrahydro-2-furanyl)methyl]uridine** is not extensively available in public literature. The following information is based on the chemical properties of its constituent parts (N3-substituted uridine and a tetrahydrofuran moiety) and general principles of nucleoside analog stability. Researchers should always perform their own stability assessments for their specific experimental conditions.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **N3-[(Tetrahydro-2-furanyl)methyl]uridine**?

A1: While specific instructions should be obtained from the supplier's Certificate of Analysis, general recommendations for solid **N3-[(Tetrahydro-2-furanyl)methyl]uridine** are to store it at -20°C, desiccated, and protected from light. For solutions, storage at -80°C is preferable for long-term use.

Q2: How should I prepare stock solutions of **N3-[(Tetrahydro-2-furanyl)methyl]uridine**?

A2: Stock solutions can be prepared in high-quality, anhydrous DMSO or ethanol. For aqueous buffers, it is advisable to prepare fresh solutions for each experiment or to flash-freeze single-use aliquots and store them at -80°C. The stability of uridine analogs in aqueous solutions can be pH-dependent.

Q3: Is **N3-[(Tetrahydro-2-furanyl)methyl]uridine** sensitive to light?

A3: Many nucleoside analogs exhibit some degree of photosensitivity. The tetrahydrofuran moiety can also be prone to peroxide formation upon exposure to light and air.[1][2] Therefore, it is recommended to handle the solid compound and its solutions in low-light conditions and store them in amber vials or light-blocking containers.

Q4: What is the expected stability of **N3-[(Tetrahydro-2-furanyl)methyl]uridine** in acidic or basic solutions?

A4: The N-glycosidic bond in uridine derivatives is susceptible to hydrolysis under acidic conditions.[3][4][5] The tetrahydrofuran ring can also undergo ring-opening reactions in the presence of strong acids or bases.[1] It is therefore expected that the stability of **N3-[(Tetrahydro-2-furanyl)methyl]uridine** is compromised at low pH. While generally more stable at neutral and alkaline pH, extreme basic conditions should also be avoided.

Troubleshooting Guide

Issue	Potential Cause	Suggested Action
Loss of biological activity in experiments.	Degradation of the compound due to improper storage or handling.	- Prepare fresh solutions from solid stock.- Aliquot stock solutions to minimize freeze-thaw cycles.- Verify the pH of your experimental buffer.
Appearance of unexpected peaks in chromatography (HPLC, LC-MS).	Chemical degradation of the compound.	- Analyze a freshly prepared sample as a control.- Consider potential degradation pathways such as hydrolysis of the N-glycosidic bond or opening of the tetrahydrofuran ring.- Perform forced degradation studies to identify potential degradation products.
Inconsistent experimental results.	Instability of the compound in the experimental medium.	- Assess the stability of N3-[(Tetrahydro-2-furanyl)methyl]uridine in your specific experimental buffer and conditions (temperature, light exposure).- Reduce the incubation time if possible.
Precipitation of the compound in aqueous buffers.	Low aqueous solubility.	- Prepare a more concentrated stock solution in an organic solvent like DMSO and dilute it further in the aqueous buffer.- Ensure the final concentration of the organic solvent is compatible with your experimental system.

Quantitative Stability Data (Hypothetical)

The following tables present hypothetical stability data for **N3-[(Tetrahydro-2-furanyl)methyl]uridine** to illustrate how such data might be presented. This is not

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experimental data.

Table 1: Stability of **N3-[(Tetrahydro-2-furanyl)methyl]uridine** (1 mg/mL) in Different Solvents at -20°C

Solvent	Purity after 1 month (%)	Purity after 6 months (%)
DMSO	>99	98
Ethanol	>99	97
PBS (pH 7.4)	95	85

Table 2: Effect of pH on the Stability of **N3-[(Tetrahydro-2-furanyl)methyl]uridine** in Aqueous Solution at 25°C after 24 hours

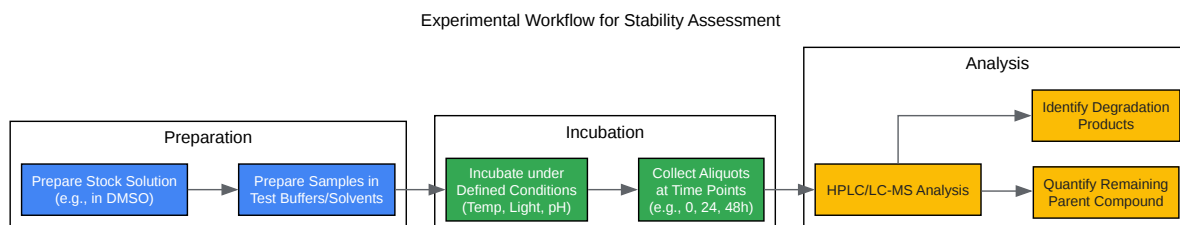| pH	Remaining Compound (%)
3.0	65
5.0	88
7.4	97
9.0	95

Experimental Protocols

Protocol 1: Forced Degradation Study

This protocol is designed to intentionally degrade the compound to identify potential degradation products and pathways.

- Preparation of Stock Solution: Prepare a 1 mg/mL stock solution of **N3-[(Tetrahydro-2-furanyl)methyl]uridine** in acetonitrile or a suitable solvent.

- Stress Conditions:

  - Acid Hydrolysis: Mix the stock solution with 0.1 M HCl and incubate at 60°C for 24 hours.

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- Base Hydrolysis: Mix the stock solution with 0.1 M NaOH and incubate at 60°C for 24 hours.

- Oxidation: Mix the stock solution with 3% hydrogen peroxide and incubate at room temperature for 24 hours.

- Thermal Degradation: Incubate the solid compound at 105°C for 24 hours.

- Photodegradation: Expose a solution of the compound to a UV lamp (254 nm) for 24 hours.

- Sample Analysis: Neutralize the acidic and basic samples. Analyze all samples by a stability-indicating HPLC method (e.g., reverse-phase C18 column with a gradient of water and acetonitrile) and compare them to an untreated control.
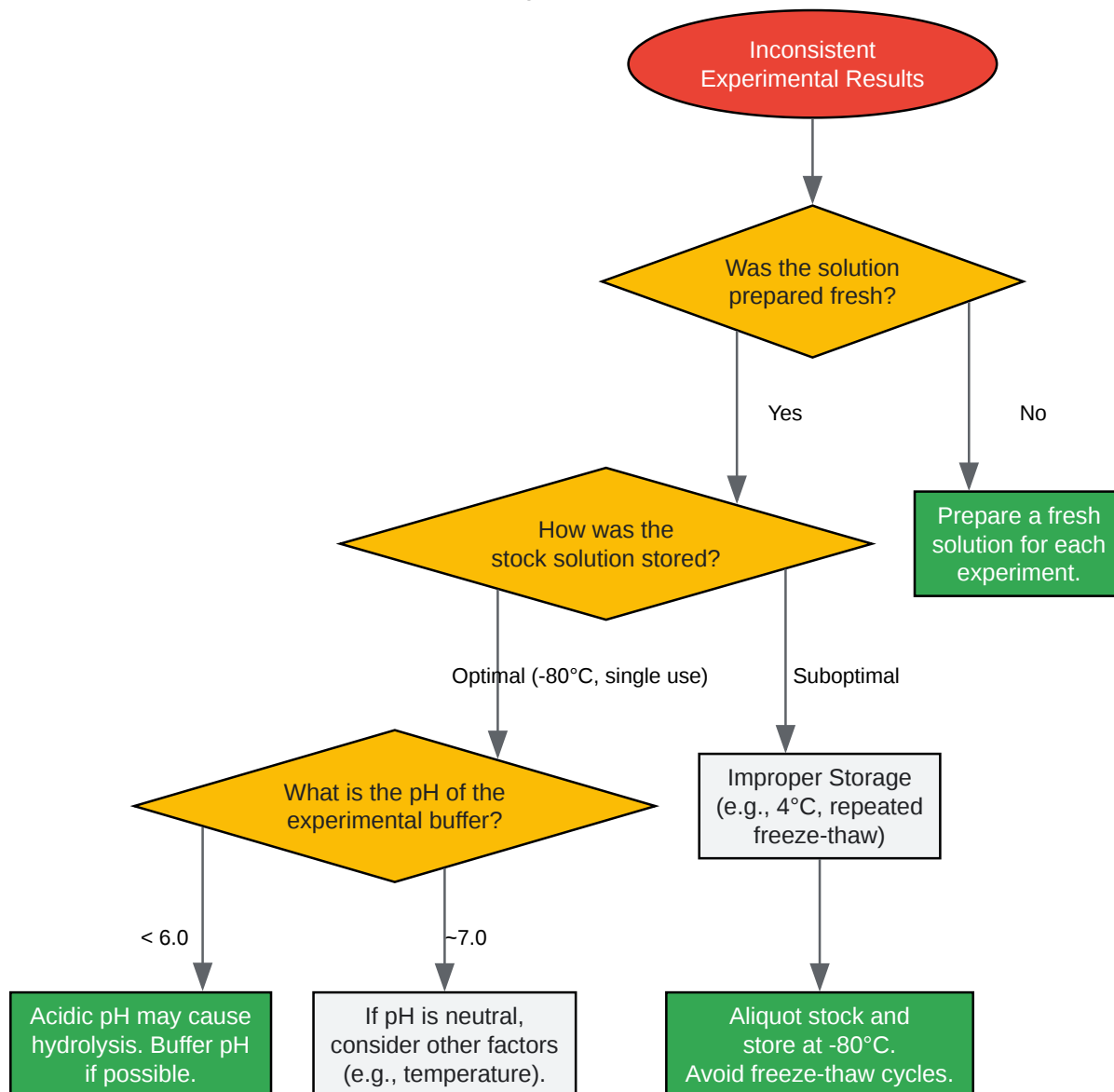
Visualizations

Experimental Workflow for Stability Assessment

Preparation

Prepare Stock Solution (e.g., in DMSO) → Prepare Samples in Test Buffers/Solvents

Incubation

Incubate under Defined Conditions (Temp, Light, pH) → Collect Aliquots at Time Points (e.g., 0, 24, 48h)

Analysis

HPLC/LC-MS Analysis → Identify Degradation Products

HPLC/LC-MS Analysis → Quantify Remaining Parent Compound

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Caption: Workflow for assessing the stability of **N3-[(Tetrahydro-2-furanyl)methyl]uridine**.

Troubleshooting Inconsistent Results

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